

Technical Guide: 2,4-Difluoro-6-methoxypyridine

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Compound of Interest

Compound Name: 2,4-Difluoro-6-methoxypyridine

CAS No.: 1227574-25-5

Cat. No.: B3224182

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Executive Summary

2,4-Difluoro-6-methoxypyridine is a highly specialized fluorinated heterocyclic building block used primarily in the discovery of pharmaceuticals and agrochemicals. Defined by the CAS number 1227574-25-5, this compound serves as a critical scaffold for introducing metabolic stability and lipophilicity into drug candidates via its fluorine motifs, while the methoxy group provides a handle for hydrogen bonding or further chemical elaboration. Its unique substitution pattern—two fluorine atoms at the 2- and 4-positions and a methoxy group at the 6-position—creates a distinct electronic environment that dictates its regioselective reactivity in nucleophilic aromatic substitutions (S_NAr).

Chemical Identity & Characterization

Core Identifiers

Property	Detail
Chemical Name	2,4-Difluoro-6-methoxypyridine
CAS Number	1227574-25-5
Molecular Formula	C ₆ H ₅ F ₂ NO
Molecular Weight	145.11 g/mol
SMILES	<chem>COC1=NC(F)=CC(F)=C1</chem>
Appearance	Colorless to pale yellow liquid or low-melting solid
Solubility	Soluble in DCM, THF, Ethyl Acetate; sparingly soluble in water

Structural Analysis & NMR Signature

The molecule possesses a pyridine ring substituted at the 2, 4, and 6 positions, leaving protons at the 3 and 5 positions. This asymmetry is key to its identification.

- ¹H NMR: Distinct signals for H3 (between two fluorine atoms, typically appearing as a triplet or double-doublet due to strong F-H coupling) and H5 (between a fluorine and the methoxy group).
- ¹⁹F NMR: Two distinct fluorine signals corresponding to the C2-F (adjacent to Nitrogen) and C4-F (para to Nitrogen) environments. The C2-F is typically more deshielded due to the inductive effect of the ring nitrogen.

Synthesis & Manufacturing Methodology

Primary Synthetic Route

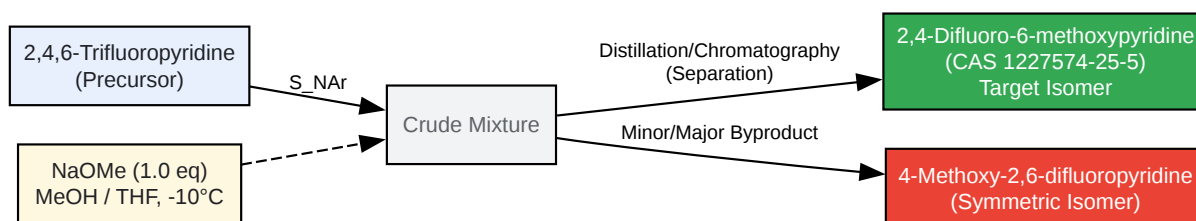
The industrial synthesis typically employs a controlled Nucleophilic Aromatic Substitution (S_NAr) on 2,4,6-trifluoropyridine.

Reaction Logic: The starting material, 2,4,6-trifluoropyridine, has three electrophilic sites. The introduction of the methoxy group is achieved using Sodium Methoxide (NaOMe).[\[1\]](#)

- **Regioselectivity Challenge:** Nucleophilic attack can occur at C2/C6 (ortho to N) or C4 (para to N). While C4 is often the most reactive site in perfluoropyridines, the reaction conditions (solvent, temperature) are tuned to favor the formation of the desired isomer or to separate it from the symmetric 4-methoxy-2,6-difluoropyridine byproduct.

Synthesis Workflow Diagram

The following diagram illustrates the synthetic pathway and the separation of regioisomers.



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Figure 1: Synthetic pathway via nucleophilic aromatic substitution on 2,4,6-trifluoropyridine.

Reactivity Profile: The "Soft Spot" for Drug Design

Regioselectivity in S_NAr Reactions

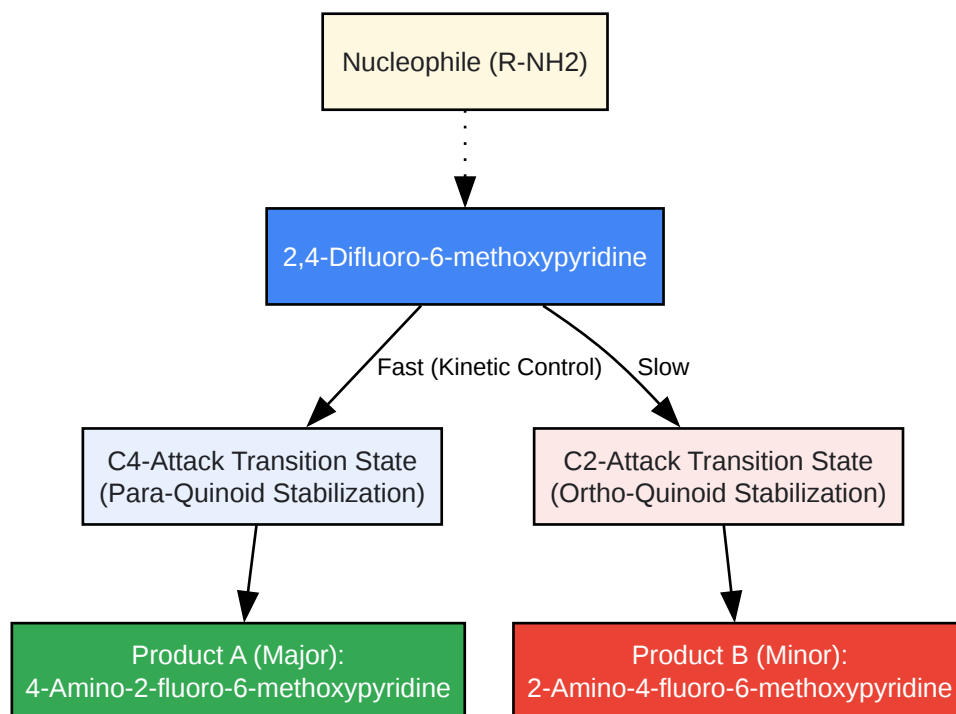
For medicinal chemists, the value of **2,4-difluoro-6-methoxypyridine** lies in its ability to undergo sequential substitution. When reacting with a nucleophile (e.g., a primary amine for a drug scaffold), the molecule presents two electrophilic sites: C2-F and C4-F.

- **Dominant Site (C4-F):** The C4 position is para to the ring nitrogen. Nucleophilic attack here forms a Meisenheimer complex that is stabilized by the nitrogen atom (para-quinoid resonance structure). This position is generally more reactive than the C2 position in polyfluoropyridines, despite the C2 position being ortho to the nitrogen.
- **Secondary Site (C2-F):** The C2 position is less reactive due to the lack of para-conjugation and potential lone-pair repulsion from the adjacent nitrogen, although it is still activated.

Experimental Implication: To synthesize a library of compounds, researchers can selectively displace the C4-fluorine with an amine nucleophile under mild conditions, leaving the C2-

fluorine intact for a second, harsher substitution step if desired.

Reactivity Logic Flow



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Figure 2: Regioselectivity logic demonstrating the kinetic preference for C4 substitution.

Applications in Drug Discovery[2] Scaffold Hopping & Optimization

This compound is utilized to optimize Lead Series in two primary ways:

- **Metabolic Stability:** The C-F bond is highly resistant to metabolic oxidation (e.g., by Cytochrome P450). Replacing a C-H or C-Cl bond with C-F often extends the half-life of a drug candidate.
- **Electronic Tuning:** The methoxy group acts as a hydrogen bond acceptor, while the fluorine atoms modulate the pK_a of the pyridine nitrogen, affecting the molecule's solubility and binding affinity to target proteins (e.g., Kinases, GPCRs).

Case Study Context

In PI3K/mTOR inhibitor development, pyridine scaffolds are often derivatized at the 2- and 4-positions to interact with the hinge region of the kinase ATP-binding pocket. **2,4-Difluoro-6-methoxypyridine** allows for the rapid assembly of these trisubstituted pyridine cores.

Safety & Handling (MSDS Highlights)

Signal Word:WARNING

Hazard Class	H-Code	Statement
Acute Toxicity	H302	Harmful if swallowed.
Skin Irritation	H315	Causes skin irritation.[2]
Eye Irritation	H319	Causes serious eye irritation. [2]
STOT-SE	H335	May cause respiratory irritation.[2]

Handling Protocol:

- Storage: Keep container tightly closed in a dry, cool, and well-ventilated place (2-8°C recommended).
- PPE: Wear nitrile gloves, safety goggles, and use within a chemical fume hood to avoid inhalation of vapors.
- Incompatibility: Avoid strong oxidizing agents and strong acids.

References

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Sources

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- 3. Site-selective nucleophilic substitution reactions of pentafluoropyridine with hydroxybenzaldehydes: synthesis of triarylmethanes comprising perfluoropyridine moieties - New Journal of Chemistry (RSC Publishing) [\[pubs.rsc.org\]](https://pubs.rsc.org)
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